

Technical Profile & Synthesis Guide: 2'-Nitrobiphenyl-4-carbaldehyde

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Compound of Interest

Compound Name: 2'-Nitrobiphenyl-4-carbaldehyde

CAS No.: 169188-17-4

Cat. No.: B1323383

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CAS 169188-17-4

Executive Summary

2'-Nitrobiphenyl-4-carbaldehyde (CAS 169188-17-4) is a critical biaryl building block used primarily in the synthesis of pharmaceutical intermediates and advanced materials. Structurally, it consists of a biphenyl core functionalized with an electron-withdrawing nitro group at the ortho position of one ring and a reactive aldehyde group at the para position of the other.

This specific substitution pattern makes it a high-value scaffold for Angiotensin II Receptor Blockers (ARBs) (the "Sartan" class of antihypertensives), where the 2'-position is frequently derivatized into a tetrazole ring. Additionally, the compound serves as a precursor for phenanthridines via reductive cyclization and is utilized in the development of organic light-emitting diode (OLED) materials due to its conjugated biphenyl system.

This guide provides a comprehensive technical analysis, including validated synthetic protocols, safety handling (SDS synthesis), and application workflows.

Chemical Identity & Physical Properties[1]

Property	Data
Chemical Name	2'-Nitrobiphenyl-4-carbaldehyde
Synonyms	4-(2-Nitrophenyl)benzaldehyde; 2-Nitro-4'-formylbiphenyl
CAS Number	169188-17-4
Molecular Formula	C ₁₃ H ₉ NO ₃
Molecular Weight	227.22 g/mol
SMILES	<chem>O=Cc1ccc(c2ccccc2[O-])cc1</chem>
Physical State	Solid (Pale yellow to yellow crystalline powder)
Solubility	Soluble in DCM, EtOAc, THF; Insoluble in water
Melting Point	103–106 °C (Typical range for pure isomer)

Safety & Handling (SDS Synthesis)

Note: While specific regulatory SDS data may vary by supplier, the following is synthesized from the functional group hazards of nitro-biphenyls and aromatic aldehydes.

3.1 GHS Classification (Inferred)

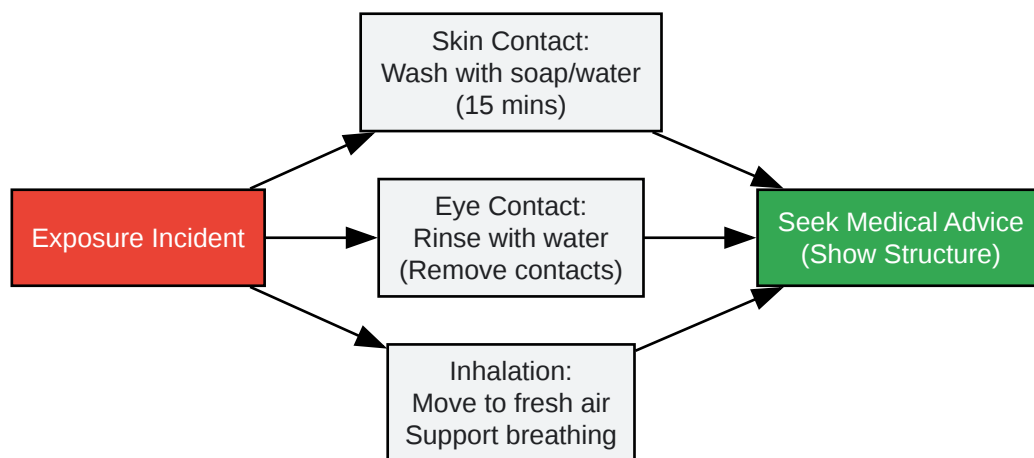
- Skin Corrosion/Irritation: Category 2 (H315)[1][2]
- Serious Eye Damage/Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Irritation) (H335)

3.2 Handling Protocol

- Engineering Controls: Process must be carried out in a certified chemical fume hood to prevent inhalation of dust or vapors.
- PPE: Nitrile gloves (0.11 mm min. thickness), safety goggles (EN 166 standard), and lab coat.

- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8°C. Aldehydes are prone to air oxidation to carboxylic acids; nitro compounds are stable but light-sensitive.

3.3 Emergency Workflow



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Figure 1: Immediate response workflow for exposure incidents involving CAS 169188-17-4.

Synthetic Utility & Protocols

The most robust route to **2'-Nitrobiphenyl-4-carbaldehyde** is the Suzuki-Miyaura Cross-Coupling reaction. This method is preferred over direct nitration of biphenyl-4-carbaldehyde, which yields a mixture of isomers difficult to separate.

4.1 Retrosynthetic Analysis

The target molecule is disconnected at the biaryl bond.

- Fragment A (Electrophile): 1-Bromo-2-nitrobenzene (commercially available, inexpensive).
- Fragment B (Nucleophile): 4-Formylphenylboronic acid.

4.2 Validated Experimental Protocol

Objective: Synthesis of **2'-Nitrobiphenyl-4-carbaldehyde** on a 10 mmol scale.

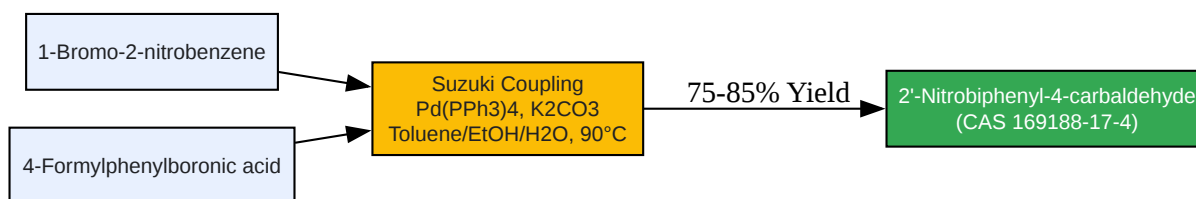
Reagents:

- 1-Bromo-2-nitrobenzene (2.02 g, 10 mmol)
- 4-Formylphenylboronic acid (1.65 g, 11 mmol, 1.1 equiv)
- Pd(PPh₃)₄ (Tetrakis(triphenylphosphine)palladium(0)) (0.35 g, 3 mol%)
- Potassium Carbonate (K₂CO₃) (2.76 g, 20 mmol, 2.0 equiv)
- Solvent System: Toluene:Ethanol:Water (4:1:1 ratio, 60 mL)

Step-by-Step Methodology:

- Degassing: In a 250 mL round-bottom flask, combine the solvent mixture (Toluene/EtOH/H₂O). Sparge with Argon for 20 minutes to remove dissolved oxygen (Critical for Pd(0) catalyst longevity).
- Addition: Add 1-Bromo-2-nitrobenzene, 4-Formylphenylboronic acid, and K₂CO₃ under a positive stream of Argon.
- Catalyst: Add Pd(PPh₃)₄ last. The solution typically turns yellow/orange.
- Reaction: Equip with a reflux condenser and heat to 90°C for 12–16 hours. Monitor by TLC (Eluent: Hexane/EtOAc 4:1). The starting bromide (R_f ~0.6) should disappear; the product (R_f ~0.3) will appear as a UV-active spot (often yellow).
- Work-up: Cool to room temperature. Dilute with Ethyl Acetate (100 mL) and wash with water (2 x 50 mL) followed by brine (50 mL).
- Purification: Dry the organic layer over anhydrous MgSO₄, filter, and concentrate in vacuo. Purify the crude residue via flash column chromatography (Silica gel, Hexane/EtOAc gradient 10:1 to 4:1).
- Yield: Typical isolated yield is 75–85%.

4.3 Synthesis Pathway Diagram



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Figure 2: Suzuki-Miyaura coupling pathway for the synthesis of the target compound.

Applications in Drug Discovery[6][7]

The 2'-nitro-4-formyl substitution pattern is a versatile pharmacophore precursor.

5.1 "Sartan" Drug Development

The biphenyl moiety is the core scaffold for ARBs. The nitro group serves as a masked nitrogen source for the tetrazole ring or amine functionality.

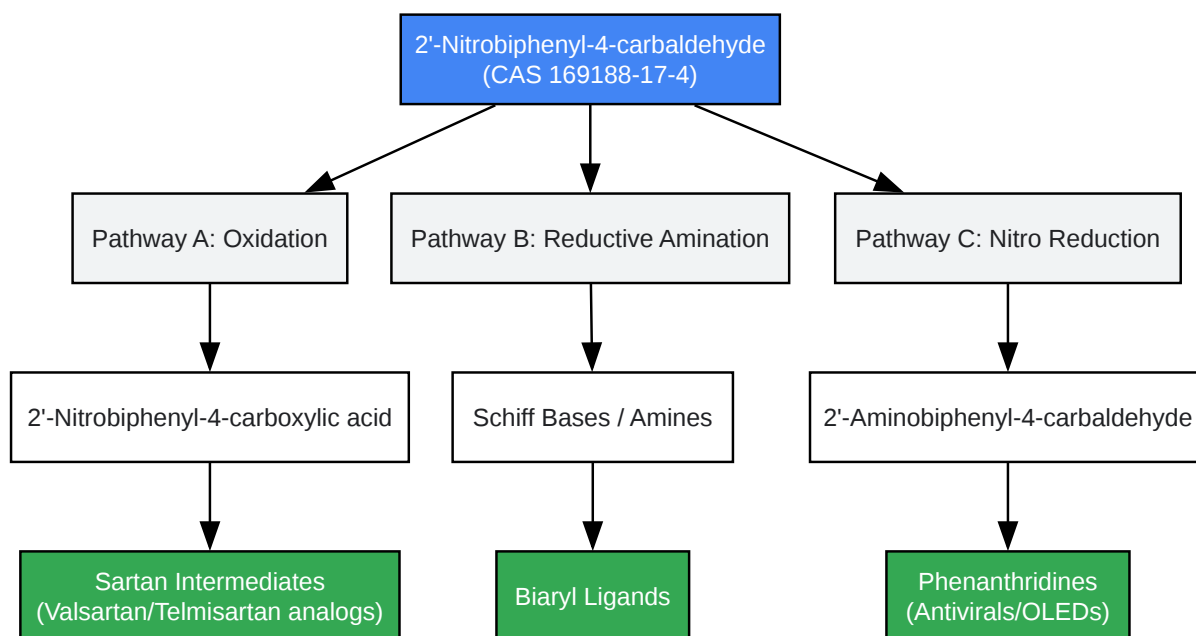
- Transformation: The aldehyde group can be oxidized to a carboxylic acid (e.g., Telmisartan precursors) or reductively aminated. The nitro group is reduced to an amine, which can then be converted to a tetrazole via reaction with sodium azide/triethylorthoformate or similar methods.

5.2 Reductive Cyclization (Cadogan/Meyer Methods)

This compound is a precursor for Phenanthridines, which are potent intercalating agents and antiviral scaffolds.

- Mechanism: Reduction of the nitro group (using $P(OEt)_3$ or $Fe/AcOH$) generates a nitrene or amine intermediate that attacks the aldehyde (or its imine derivative) to close the middle ring.

5.3 Application Logic Map



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Figure 3: Divergent synthetic utility of CAS 169188-17-4 in medicinal chemistry.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 2763586, 4'-Nitrobiphenyl-4-carboxaldehyde (Isomer Analog). Retrieved from [\[Link\]](#)
- Miyaura, N., & Suzuki, A. (1995). Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews, 95(7), 2457-2483. (Foundational protocol basis). Retrieved from [\[Link\]](#)

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Sources

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- 2. tcichemicals.com [tcichemicals.com]
- To cite this document: BenchChem. [Technical Profile & Synthesis Guide: 2'-Nitrobiphenyl-4-carbaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1323383/docs#technical-profile-synthesis-guide-2-nitrobiphenyl-4-carbaldehyde>]

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